

3-(Pyrrolidin-1-ylmethyl)aniline CAS number and molecular structure

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Compound of Interest

Compound Name: 3-(Pyrrolidin-1-ylmethyl)aniline

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Technical Guide: 3-(Pyrrolidin-1-ylmethyl)aniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-(Pyrrolidin-1-ylmethyl)aniline**, a heterocyclic amine of interest in medicinal chemistry and drug discovery. The document details the compound's chemical identity, molecular structure, and its identification as a fragment binder to the Human Papillomavirus (HPV) E2 protein. While a specific, detailed synthesis protocol for this exact molecule is not widely published, a representative synthetic approach for a closely related analogue is provided for illustrative purposes. This guide is intended to serve as a foundational resource for researchers exploring the potential of this and similar scaffolds in therapeutic development.

Chemical Identity and Molecular Structure

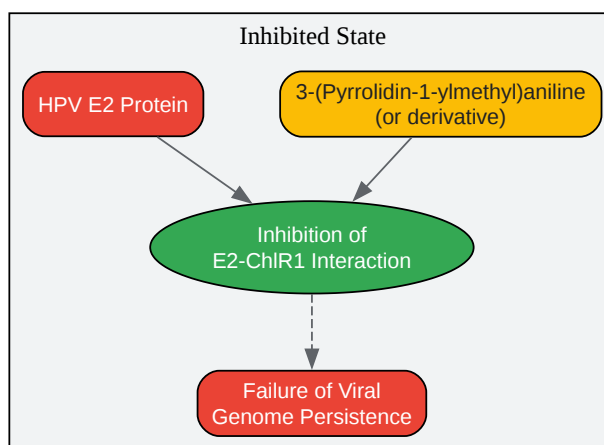
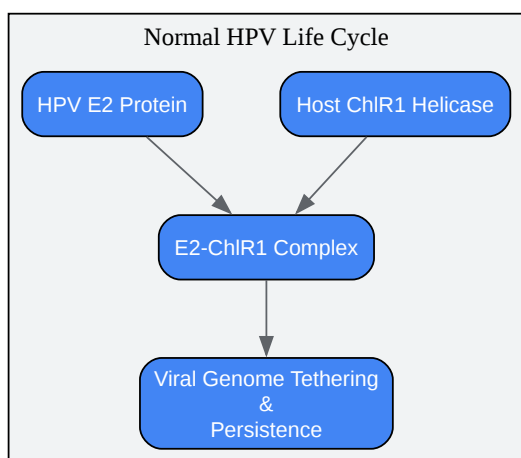
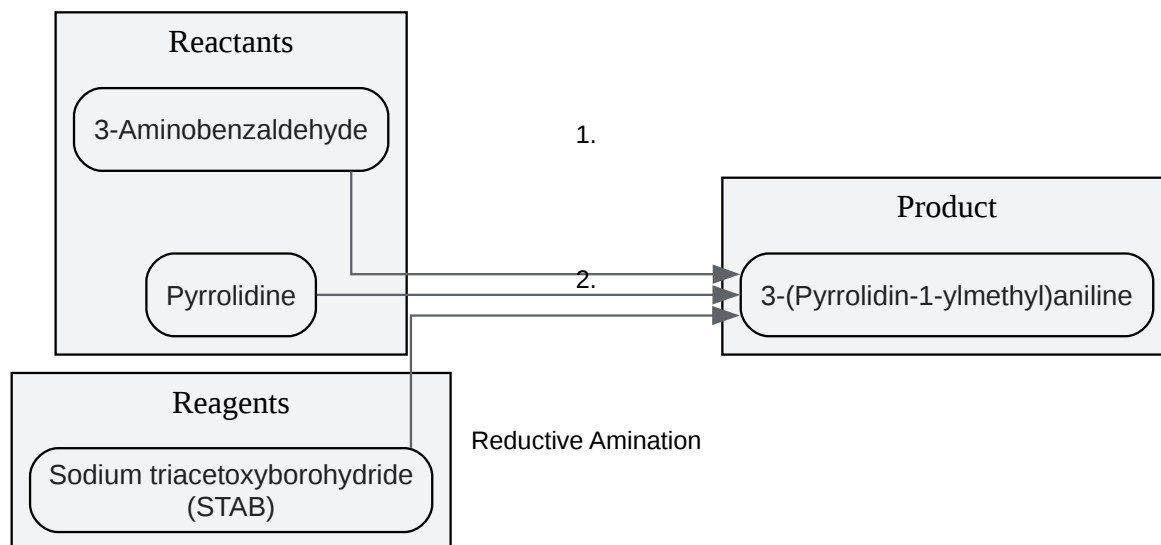
3-(Pyrrolidin-1-ylmethyl)aniline is a substituted aniline featuring a pyrrolidine ring connected to the aromatic amine via a methylene bridge. Its fundamental properties are summarized below.

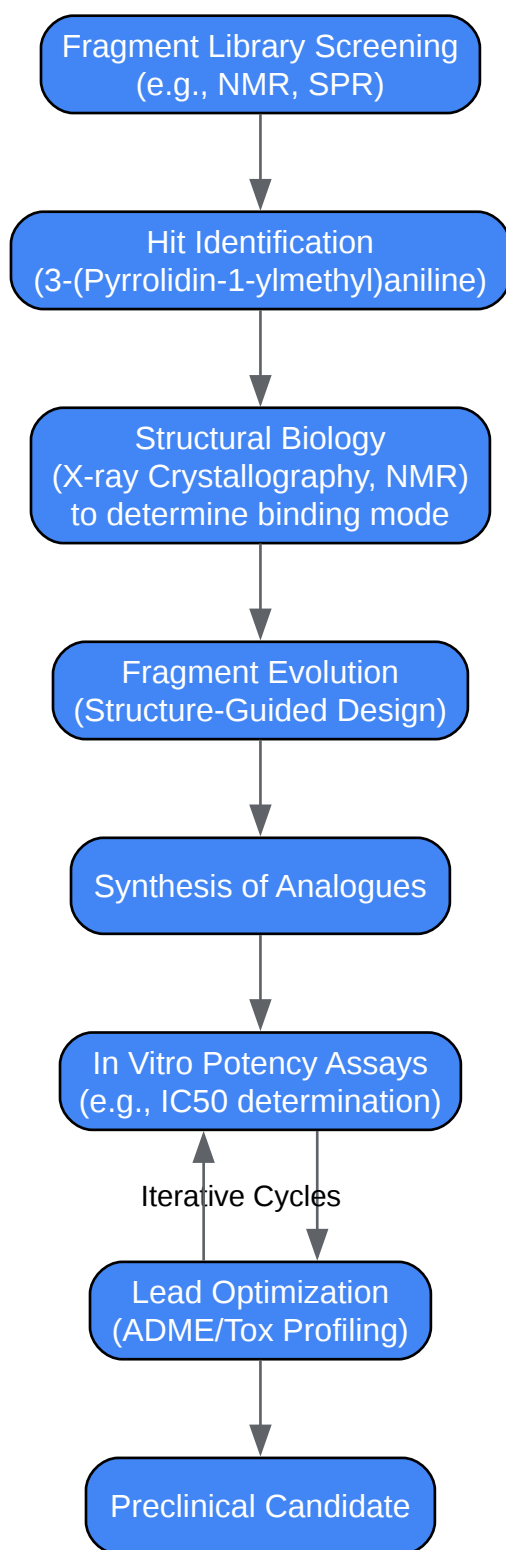
Property	Value	Reference
CAS Number	183365-31-3	[1]
Molecular Formula	C ₁₁ H ₁₆ N ₂	
Molecular Weight	176.26 g/mol	
IUPAC Name	3-[(pyrrolidin-1-yl)methyl]aniline	
SMILES	C1CN(CC1)Cc2cccc(c2)N	
InChI Key	RZDBCURLSQNEAD-UHFFFAOYSA-N	

Representative Synthesis

A detailed experimental protocol for the synthesis of **3-(Pyrrolidin-1-ylmethyl)aniline** is not readily available in peer-reviewed literature. However, a common method for the synthesis of similar N-benzylated pyrrolidines involves the reductive amination of a corresponding aldehyde with pyrrolidine. A plausible synthetic route is outlined below.

Reaction Scheme:





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References

- 1. etheses.bham.ac.uk [etheses.bham.ac.uk]
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